

Application Notes and Protocols for Preparing Stable Enalapril Solutions

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Compound of Interest

Compound Name: Enalapril sodium

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Introduction

Enalapril, an angiotensin-converting enzyme (ACE) inhibitor, is a widely used pharmaceutical compound in the management of hypertension and heart failure. As a prodrug, it is hydrolyzed in vivo to its active form, enalaprilat. For laboratory experiments, the preparation of stable enalapril solutions is crucial to ensure the accuracy and reproducibility of results. Enalapril maleate, the salt form commonly used, exhibits limited stability in aqueous solutions, being susceptible to hydrolysis and intramolecular cyclization. These application notes provide detailed protocols for the preparation of stable enalapril solutions and methods for assessing their stability.

Chemical Properties of Enalapril Maleate

Enalapril maleate is a white to off-white crystalline powder. It is sparingly soluble in water, soluble in ethanol, and freely soluble in methanol[1][2]. The stability of enalapril in solution is significantly influenced by pH, temperature, and the presence of certain excipients[3].

Solubility Data

The solubility of enalapril maleate in various solvents is summarized in the table below. It is important to note that solubility can be influenced by temperature and the specific batch of the compound.

Solvent	Solubility	Reference
Water (25 °C)	16-25 mg/mL	[1]
Phosphate Buffered Saline (PBS, pH 7.2)	~1 mg/mL	[4]
Ethanol	Soluble (approx. 0.25 mg/mL)	[4]
Methanol	Freely Soluble	[1]
Dimethyl Sulfoxide (DMSO)	~25 mg/mL	[4]
Dimethylformamide (DMF)	~15 mg/mL	[4]

Stability of Enalapril Solutions

Enalapril in solution primarily degrades via two pathways:

- **Hydrolysis:** The ester group of enalapril is hydrolyzed to form the active diacid metabolite, enalaprilat. This degradation is more prominent under alkaline conditions[3][5].
- **Intramolecular Cyclization:** Enalapril can undergo internal cyclization to form enalapril diketopiperazine (DKP). This pathway is favored in acidic conditions (pH < 5)[5].

The solid form of enalapril maleate is relatively stable. However, in solution, its stability is pH-dependent, with optimal stability observed in the pH range of 2.0-7.0.

Degradation Kinetics

The degradation of enalapril in aqueous solutions follows pseudo-first-order kinetics[3]. The rate of degradation is highly dependent on pH and temperature.

Stress Condition	Temperature (°C)	Degradation Rate Constant (k)	t ₉₀ (Time for 10% degradation)	Reference
0.1 N NaOH	60	0.0914 min ⁻¹	1.15 min	[6]
Water	80	0.0018 h ⁻¹	57.20 h	[6]
0.1 N HCl	80	0.0090 h ⁻¹	11.73 h	[6]

Experimental Protocols

Protocol for Preparing a Stable Enalapril Stock Solution

This protocol describes the preparation of a 1 mg/mL enalapril stock solution in a buffered hydroalcoholic solvent, which can be further diluted for various experimental needs.

Materials:

- Enalapril maleate powder
- Methanol (HPLC grade)
- Potassium dihydrogen phosphate (KH₂PO₄)
- Orthophosphoric acid (H₃PO₄)
- Deionized water
- Volumetric flasks
- Pipettes
- Magnetic stirrer and stir bar
- pH meter

Procedure:

- Prepare a 0.01 M phosphate buffer (pH 3.0):

- Dissolve 1.36 g of KH_2PO_4 in 1 L of deionized water.
- Adjust the pH to 3.0 using orthophosphoric acid.
- Filter the buffer through a 0.45 μm membrane filter.
- Prepare the solvent:
 - Mix methanol and the prepared phosphate buffer (pH 3.0) in a 1:1 (v/v) ratio. For example, mix 50 mL of methanol with 50 mL of phosphate buffer.
- Prepare the enalapril stock solution (1 mg/mL):
 - Accurately weigh 10 mg of enalapril maleate powder.
 - Transfer the powder to a 10 mL volumetric flask.
 - Add approximately 7 mL of the methanol/buffer solvent.
 - Gently swirl or sonicate the flask until the powder is completely dissolved.
 - Bring the solution to the final volume of 10 mL with the solvent.
 - Mix the solution thoroughly.
- Storage:
 - Store the stock solution in an amber glass vial at 2-8 °C.
 - For long-term storage, it is recommended to prepare fresh solutions. Aqueous solutions should not be stored for more than one day^[4].

Protocol for Stability Assessment by HPLC

This protocol outlines a stability-indicating High-Performance Liquid Chromatography (HPLC) method to separate and quantify enalapril from its primary degradation products, enalaprilat and diketopiperazine.

Instrumentation and Conditions:

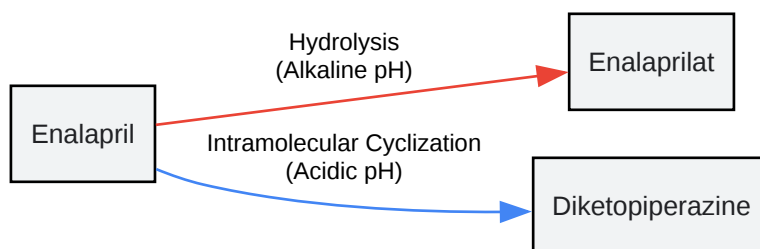
- HPLC System: A system equipped with a UV detector, autosampler, and gradient pump.
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- Mobile Phase A: Acetonitrile.
- Mobile Phase B: 0.02 M potassium dihydrogen phosphate buffer, pH adjusted to 3.0 with phosphoric acid.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 215 nm.
- Injection Volume: 20 μ L.
- Column Temperature: 25 $^{\circ}$ C.
- Gradient Program:
 - 0-10 min: 10% A
 - 10-14 min: 70% A
 - 14-15 min: 10% A
 - 15-20 min: 10% A

Procedure:

- Prepare Standard Solutions:
 - Prepare a stock solution of enalapril maleate (e.g., 100 μ g/mL) in the mobile phase.
 - Prepare separate stock solutions of enalaprilat and diketopiperazine standards if available.
- Sample Preparation:
 - Dilute the enalapril solution under investigation with the mobile phase to a suitable concentration (e.g., 20 μ g/mL).

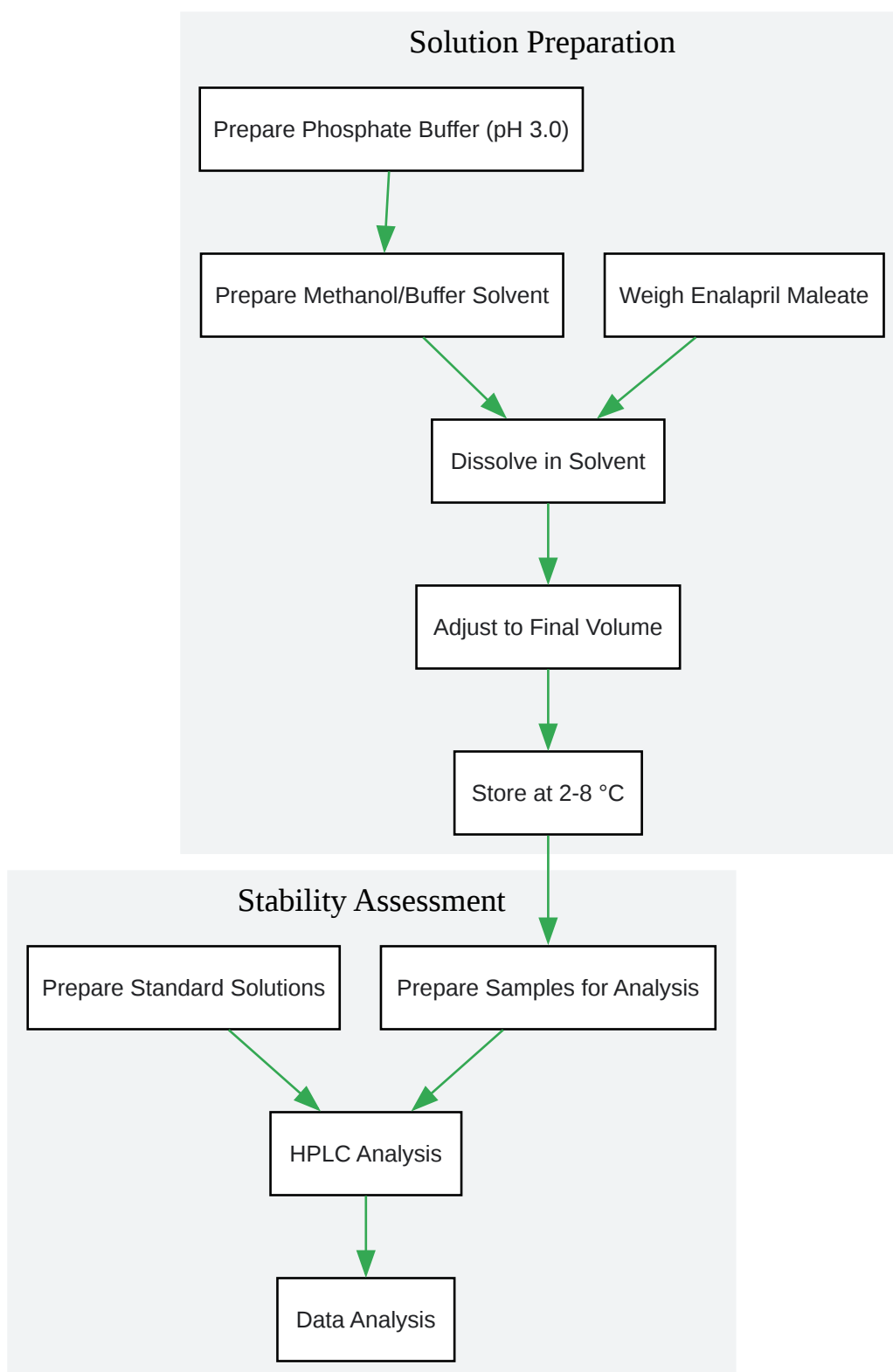
- Chromatographic Analysis:
 - Inject the standard and sample solutions into the HPLC system.
 - Record the chromatograms and integrate the peak areas for enalapril and its degradation products.
- Data Analysis:
 - Calculate the percentage of enalapril remaining at each time point relative to the initial concentration.
 - The retention times for enalaprilat, enalapril, and diketopiperazine are typically around 4.5 min, 5.5 min, and 8.5 min, respectively, under these conditions[7].

Visualizations



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Caption: Major degradation pathways of enalapril in solution.



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